

A Comprehensive Technical Guide to the Molecular Properties of 3-Chlorohexane

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Compound of Interest

Compound Name: 3-Chlorohexane

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This document provides a detailed overview of the fundamental molecular characteristics of **3-Chlorohexane**, a halogenated alkane with applications in organic synthesis.

Molecular Formula and Weight

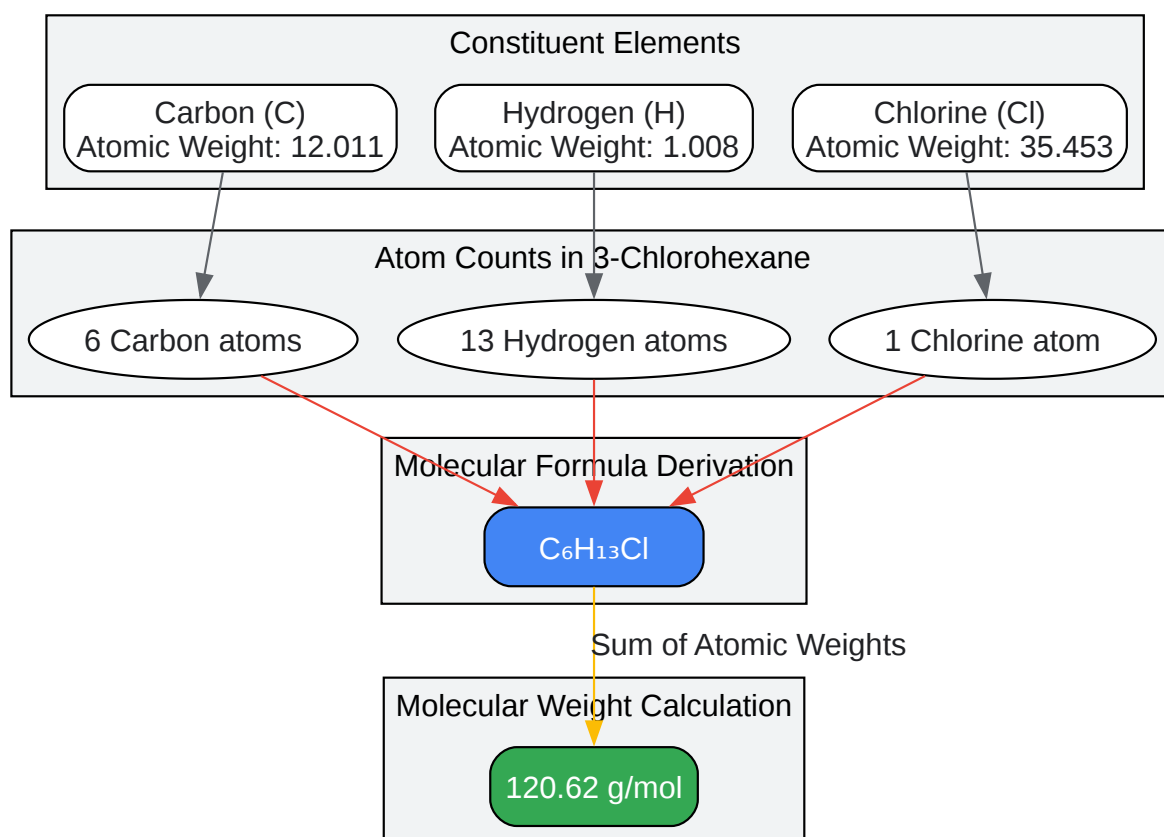
3-Chlorohexane is an organic compound featuring a six-carbon hexane chain with a chlorine atom substituted at the third carbon position.^[1] This structure dictates its specific molecular formula and weight, which are crucial parameters in stoichiometry, reaction kinetics, and analytical characterization.

The elemental composition and corresponding molecular weight are summarized below.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ Cl	^{[1][2][3][4][5][6]}
Molecular Weight	120.62 g/mol	^{[2][5][6][7]}
Monoisotopic Mass	120.0705781 Da	^{[6][7]}

Structural and Compositional Logic

The molecular formula and weight of **3-Chlorohexane** are derived from the sum of the atomic weights of its constituent atoms. The logical relationship between the elemental components and the final molecular properties is illustrated in the diagram below.



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Figure 1. Derivation of the molecular formula and weight of **3-Chlorohexane** from its constituent atoms.

Experimental Protocols

The determination of the molecular weight of **3-Chlorohexane** is typically achieved through mass spectrometry.

Mass Spectrometry Protocol:

- **Sample Preparation:** A dilute solution of **3-Chlorohexane** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, commonly using electron ionization (EI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The detector records the abundance of ions at each m/z value, generating a mass spectrum. The molecular ion peak ($[M]^+$) will correspond to the molecular weight of the compound.

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